

A Comprehensive Technical Guide to the Physical Properties of 2,4-Difluoropyridine

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2,4-Difluoropyridine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the core physical properties of **2,4-Difluoropyridine**, a key fluorinated pyridine derivative utilized in various chemical syntheses, particularly in the development of novel pharmaceuticals and agrochemicals. The information is presented to facilitate easy access and comparison for researchers and professionals in the field.

Core Physical and Chemical Properties

2,4-Difluoropyridine is a colorless liquid at room temperature.^{[1][2][3]} It is recognized for its role as a versatile building block in organic synthesis. The following table summarizes its key physical properties based on available data.

Property	Value	Source(s)
Molecular Formula	C ₅ H ₃ F ₂ N	[1][2][4][5][6]
Molecular Weight	115.08 g/mol	[1][2][4][6]
CAS Number	34941-90-7	[1][2][4][6]
Appearance	Colorless liquid	[1][2][3]
Boiling Point	106 °C (lit.)	[2][7]
Density	1.263 g/cm ³	[2]
Specific Gravity	1.27	[1]
Refractive Index	1.4370-1.4410	[2][8]
Vapor Pressure	16.8 mmHg at 25°C	[2]
Flash Point	27.8 °C	[2]
pKa (Predicted)	-1.55 ± 0.10	[2][3]
Melting Point	N/A	[1][2]
Solubility	N/A	[2]

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **2,4-Difluoropyridine** are not explicitly available in the surveyed literature. The provided data are typically referenced as literature values or predicted data. However, standard methodologies for determining these key physical properties are outlined below.

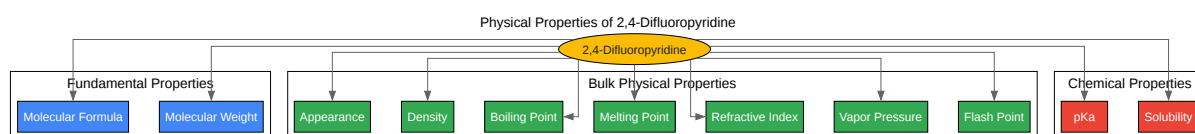
General Methodologies for Physical Property Determination:

- **Boiling Point:** The boiling point is typically determined by distillation at atmospheric pressure. The temperature at which the liquid and vapor phases are in equilibrium is recorded as the boiling point. For more precise measurements, a method like the one described by the OECD Guideline 103 can be employed, which involves measuring the boiling temperature while ensuring the substance's purity.

- **Density:** The density of a liquid can be measured using a pycnometer or a digital density meter. The mass of a known volume of the substance is determined at a specific temperature, and the density is calculated.
- **Refractive Index:** The refractive index is measured using a refractometer, which determines the extent to which light is bent when it passes through the substance. This is typically done at a standard temperature, such as 20°C or 25°C, using the sodium D-line.
- **Vapor Pressure:** Vapor pressure can be determined using various methods, such as the static method, dynamic method (ebulliometry), or effusion method. The choice of method depends on the expected vapor pressure range of the substance.
- **Flash Point:** The flash point is determined using either an open-cup or a closed-cup apparatus. The substance is heated, and a flame is periodically passed over the surface until a flash is observed.

Logical Relationship of Physical Properties

The following diagram illustrates the hierarchical relationship and categorization of the physical properties of **2,4-Difluoropyridine**.



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Caption: Categorization of **2,4-Difluoropyridine**'s physical properties.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical Properties of 2,4-Difluoropyridine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1303125#2-4-difluoropyridine-physical-properties]

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